

An In-depth Technical Guide to the Fundamental Chemistry of Arylboronic Acids

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Compound of Interest

Compound Name:	(3-(2-Ethoxy-2-oxoethyl)phenyl)boronic acid
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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Indispensable Role of Arylboronic Acids in Modern Chemistry

Arylboronic acids have become essential reagents in contemporary organic synthesis, particularly within the pharmaceutical and materials science sectors. Their remarkable versatility, combined with their general stability and ease of handling, positions them as crucial building blocks for the assembly of intricate molecular architectures. The significance of arylboronic acids is most notably demonstrated in palladium-catalyzed cross-coupling reactions, especially the Nobel Prize-winning Suzuki-Miyaura coupling, which facilitates the precise formation of carbon-carbon bonds. This capability is central to the synthesis of biaryl structures, a common motif in numerous pharmaceutical agents. This guide provides a comprehensive exploration of the fundamental chemistry of arylboronic acids, from their intrinsic structure and properties to their pivotal role in catalysis and the practical considerations for their use in a laboratory setting.

The Structural and Physicochemical Landscape of Arylboronic Acids

Structure and Bonding

At its core, a boronic acid is an organoboron compound featuring a carbon-boron bond and two hydroxyl groups, with the general formula $R\text{-B(OH)}_2$. In arylboronic acids, the 'R' group is an aromatic ring. The boron atom is sp^2 -hybridized, resulting in a trigonal planar geometry with a vacant p-orbital, which imparts Lewis acidic character. X-ray crystallography studies of phenylboronic acid reveal a dimeric structure in the solid state, formed through hydrogen bonding between the hydroxyl groups. This structural arrangement is a common feature among many arylboronic acids.

Dehydration and Boroxine Formation

A characteristic property of many arylboronic acids is their propensity to undergo reversible dehydration to form cyclic trimers known as boroxines. This equilibrium between the monomeric acid and the trimeric anhydride can complicate characterization and quantification. The hydrolysis of boroxines back to the corresponding boronic acid is typically rapid in the presence of water.

Acidity and the Influence of pH

Arylboronic acids are weak Lewis acids, with a typical pK_a of around 9. In aqueous solutions, the pH

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